

Application of 1-Ethylcyclohexanol in Fragrance Formulation: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Ethylcyclohexanol

Cat. No.: B155962

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Introduction

1-Ethylcyclohexanol is a versatile alicyclic alcohol utilized in the fragrance industry for its unique and adaptable aroma profile.^[1] This document provides detailed application notes and protocols for the use of **1-Ethylcyclohexanol** in fragrance formulations, catering to researchers, scientists, and professionals involved in fragrance development and evaluation. The information compiled herein is based on publicly available data and established scientific methodologies.

Physicochemical Properties and Odor Profile

1-Ethylcyclohexanol is a colorless liquid with a mild, sweet, and floral odor, often with camphoraceous undertones.^{[2][3]} Its chemical structure, consisting of a cyclohexane ring with an ethyl and a hydroxyl group, contributes to its characteristic scent and physical properties.^{[1][4]}

Table 1: Physicochemical Properties of **1-Ethylcyclohexanol**

Property	Value	Reference
Molecular Formula	C8H16O	[5]
Molecular Weight	128.21 g/mol	[5]
Appearance	Colorless liquid	[1][4]
Odor	Mild, sweet, floral, camphoraceous	[2][3]
Boiling Point	166 - 168 °C	[6]
Melting Point	34.5 °C	[6]
Flash Point	68 °C	[6]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and diethyl ether.	[1]

Application in Fragrance Formulations

1-Ethylcyclohexanol is employed as a fragrance ingredient in a variety of consumer products, including perfumes, soaps, and lotions, to impart a mild and sweet scent.[1] Its stability under normal conditions makes it a reliable component in different formulations.[1]

Recommended Usage Levels

The concentration of **1-Ethylcyclohexanol** in a fragrance concentrate can vary depending on the desired olfactory effect. While specific data for **1-Ethylcyclohexanol** is not readily available, for similar cyclohexanol derivatives, usage levels can be up to 10% in the fragrance concentrate. The final concentration in the end product is typically much lower.

Table 2: Illustrative Usage Levels of **1-Ethylcyclohexanol**

Product Type	Illustrative Concentration in End Product (%)
Fine Fragrance (Eau de Parfum)	1.0 - 5.0
Body Lotion	0.1 - 0.5
Shampoo	0.2 - 0.8
Bar Soap	0.5 - 1.5
Air Freshener	2.0 - 7.0

Note: These are generalized starting points. The optimal concentration should be determined through formulation-specific testing.

Experimental Protocols

Protocol for Sensory Evaluation of 1-Ethylcyclohexanol

This protocol outlines a method for the sensory evaluation of **1-Ethylcyclohexanol** to characterize its odor profile and intensity.

Objective: To systematically describe the odor characteristics of **1-Ethylcyclohexanol** using a trained sensory panel.

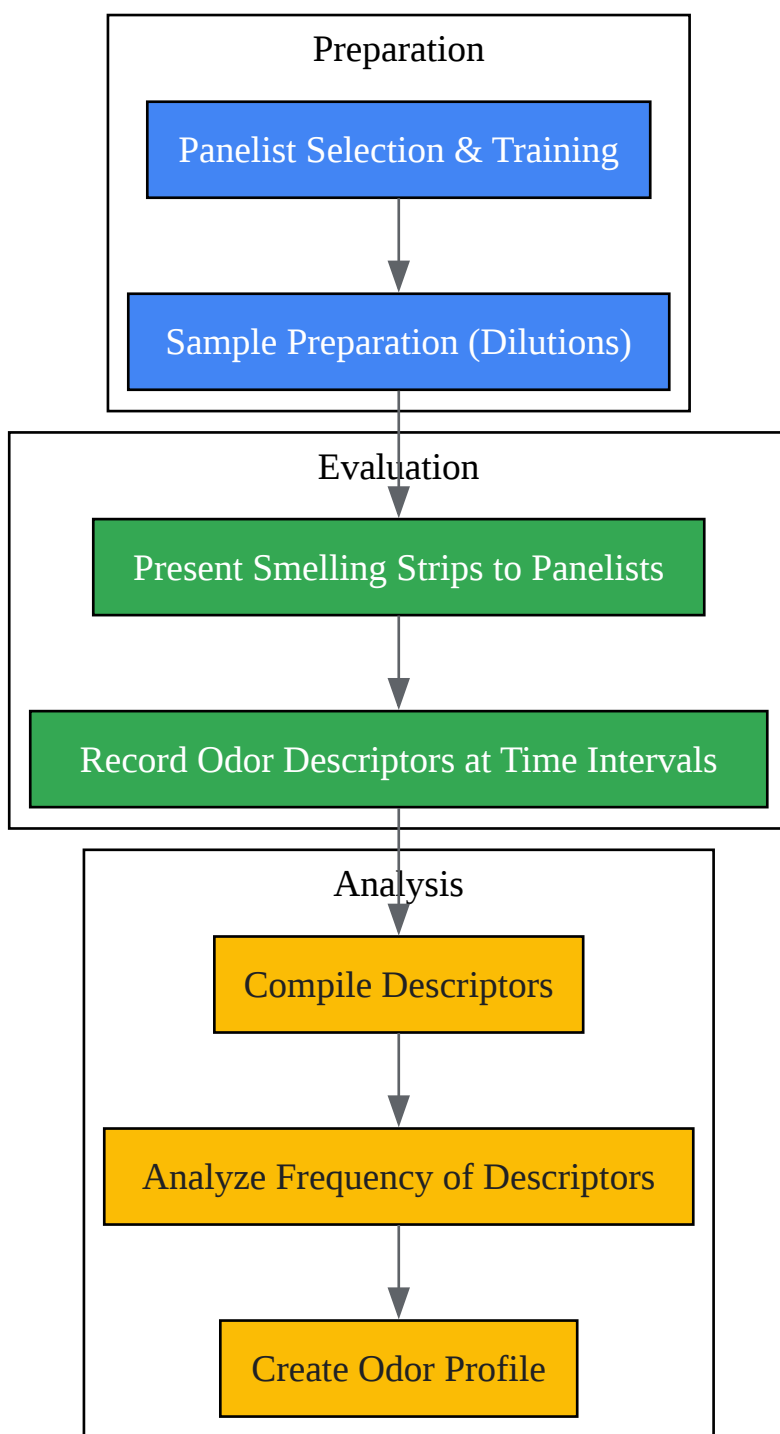
Materials:

- **1-Ethylcyclohexanol** (high purity)
- Odor-free solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Odor-free evaluation booths
- Data collection software or forms

Procedure:

- **Panelist Selection and Training:** Select 8-12 panelists trained in sensory evaluation techniques for fragrances.^[7] Familiarize them with a range of standard odor descriptors, particularly those relevant to floral, sweet, and camphoraceous scents.
- **Sample Preparation:** Prepare a series of dilutions of **1-Ethylcyclohexanol** in the chosen solvent (e.g., 10%, 5%, and 1% by weight).
- **Evaluation:**
 - Dip a smelling strip into the most dilute solution, ensuring the strip is not oversaturated.
 - Present the strip to the panelist in a controlled environment.
 - Ask the panelist to evaluate the odor at different time intervals (top note: first few minutes; middle note: after 15-30 minutes; base note: after 1-2 hours) and record their descriptions.
 - Repeat the process for each concentration, moving from the lowest to the highest.
- **Data Analysis:** Compile the descriptors used by the panelists. Analyze the frequency of each descriptor to create a comprehensive odor profile of **1-Ethylcyclohexanol**.

Workflow for Sensory Evaluation:



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Caption: Workflow for the sensory evaluation of a fragrance ingredient.

Protocol for Stability Testing of a Fragrance Formulation Containing **1-Ethylcyclohexanol**

This protocol describes a method to assess the stability of a fragrance formulation (e.g., in a lotion base) containing **1-Ethylcyclohexanol** under various conditions.

Objective: To evaluate the physical and chemical stability of a cosmetic product containing **1-Ethylcyclohexanol** over time and under stress conditions.

Materials:

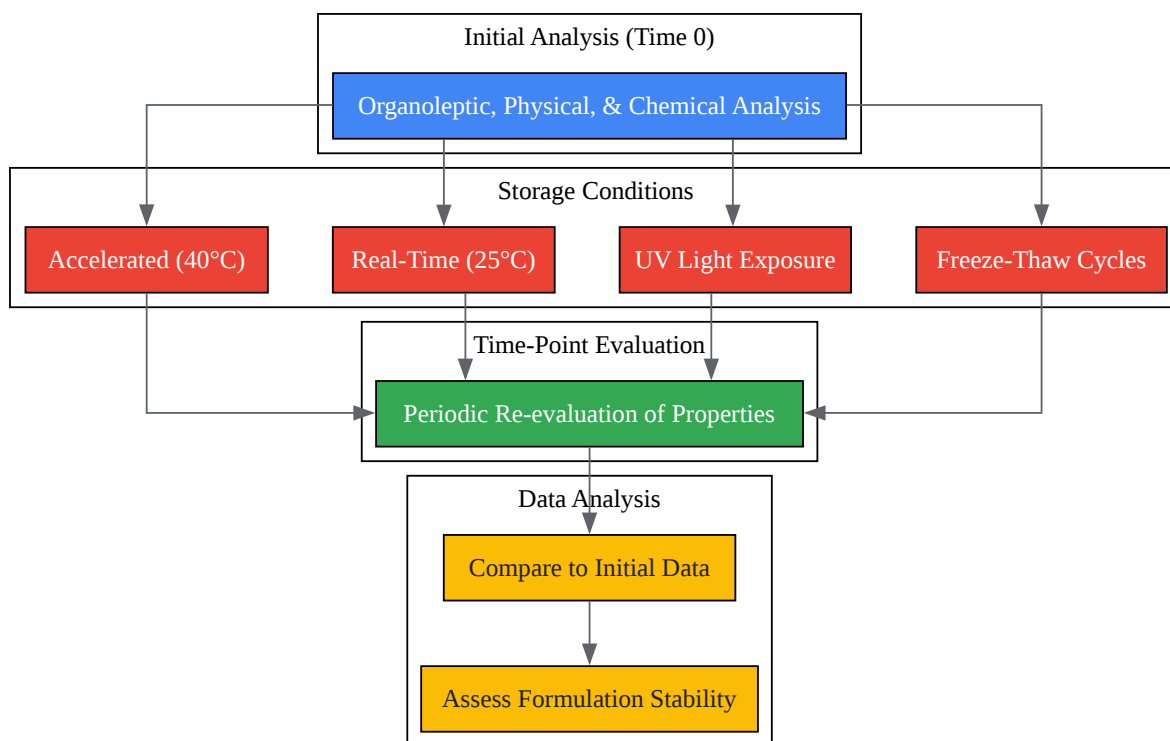
- Test formulation (lotion with **1-Ethylcyclohexanol**)
- Control formulation (lotion without fragrance)
- Appropriate packaging (e.g., glass jars)
- Stability chambers (controlled temperature and humidity)
- UV light cabinet
- pH meter, viscometer
- Gas chromatograph-mass spectrometer (GC-MS)

Procedure:

- Initial Analysis (Time 0): Analyze the test and control formulations for their initial properties:
 - Organoleptic: Appearance, color, and odor.
 - Physical: pH and viscosity.
 - Chemical: Concentration of **1-Ethylcyclohexanol** via GC-MS.
- Stability Conditions: Store samples of both formulations under the following conditions:
 - Accelerated Stability: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$ for 3 months.

- Real-Time Stability: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ for a minimum of 12 months.
- Light Exposure: Exposure to UV light to simulate sunlight.[8]
- Cycle Testing: Three cycles of -10°C for 24 hours followed by 25°C for 24 hours.[9]
- Time-Point Evaluations: At specified intervals (e.g., 1, 2, 3, 6, 9, and 12 months for real-time; 1, 2, and 3 months for accelerated), withdraw samples and re-evaluate the organoleptic, physical, and chemical properties as done at Time 0.
- Data Analysis: Compare the results at each time point to the initial data. Any significant changes in color, odor, pH, viscosity, or a decrease in the concentration of **1-Ethylcyclohexanol** may indicate instability.

Workflow for Stability Testing:



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Caption: Workflow for the stability testing of a cosmetic formulation.

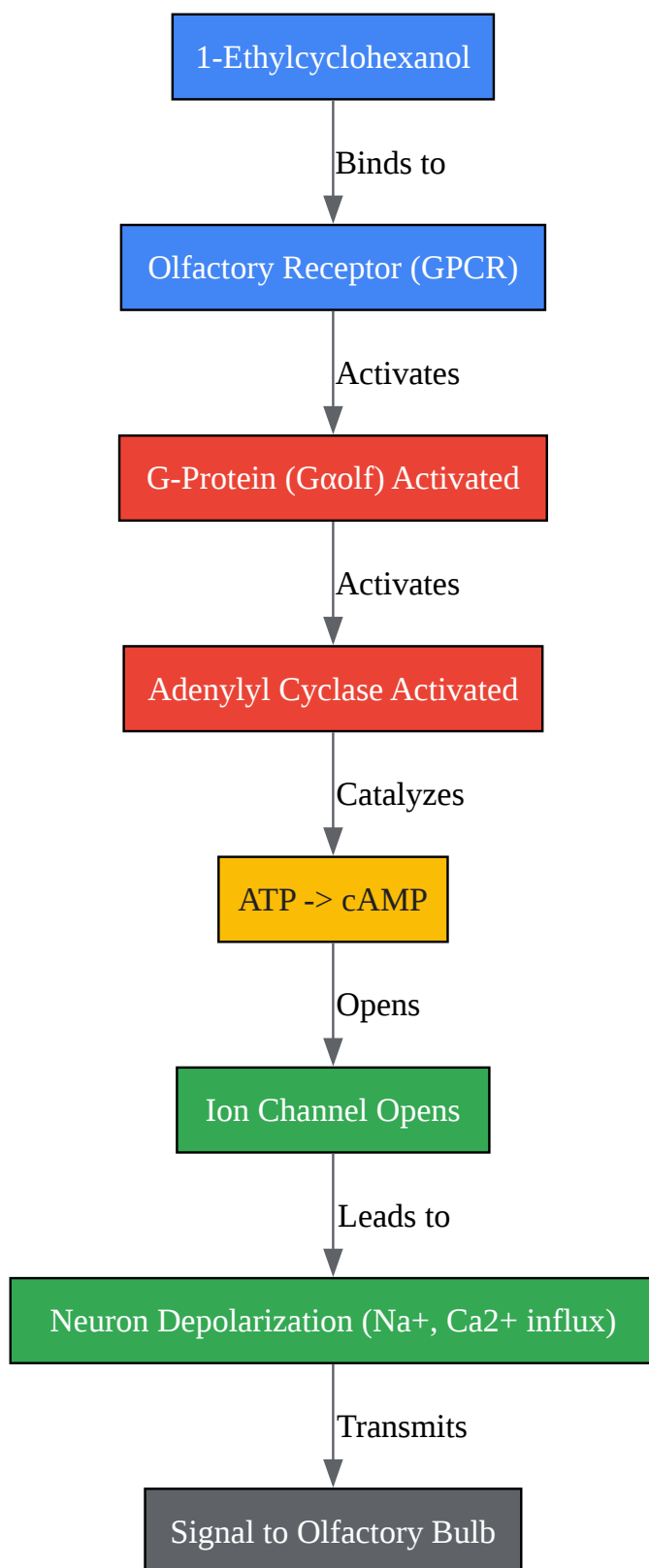
Olfactory Signaling Pathway

The perception of odors, including that of **1-Ethylcyclohexanol**, is initiated by the interaction of odorant molecules with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. This interaction triggers a signal transduction cascade.

1-Ethylcyclohexanol, with its floral and sweet notes, would likely bind to a specific combination of ORs that are responsive to these types of chemical structures. This binding activates a G-protein (G α olf), which in turn activates adenylyl cyclase.^[10] This enzyme

catalyzes the conversion of ATP to cyclic AMP (cAMP). The increase in intracellular cAMP opens cyclic nucleotide-gated ion channels, leading to an influx of cations (Na^+ and Ca^{2+}) and depolarization of the neuron. This electrical signal is then transmitted to the olfactory bulb in the brain, where the information from various activated neurons is processed, leading to the perception of the specific scent of **1-Ethylcyclohexanol**.[\[10\]](#)

Diagram of the Olfactory Signaling Pathway:



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Caption: Simplified diagram of the olfactory signal transduction cascade.

Safety and Handling

1-Ethylcyclohexanol is considered to have low toxicity, but it may cause skin and eye irritation.[1] It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area.[6] Avoid ingestion and inhalation.[1]

Conclusion

1-Ethylcyclohexanol is a valuable ingredient in the perfumer's palette, offering a mild, sweet, and floral character to a wide range of products. Its stability and versatility make it a useful component in fragrance formulations. The protocols provided herein offer a framework for the systematic evaluation of its sensory properties and stability in finished products. Further research to determine specific quantitative data, such as its odor threshold and substantivity, would be beneficial for more precise formulation development.

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